Application Notes and Protocols for 113-O12B LNP Preparation

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Compound of Interest

Compound Name:	*113-O12B*
Cat. No.:	*B11929559*

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Introduction

This document provides a detailed, step-by-step guide for the preparation and characterization of **113-O12B** lipid nanoparticles (LNPs) for the encapsulation and delivery of messenger RNA (mRNA). **113-O12B** is a disulfide bond-containing ionizable cationic lipidoid that has demonstrated significant potential for targeted mRNA delivery to lymph nodes, a critical aspect for the development of potent cancer vaccines and immunotherapies.[1] Compared to other ionizable lipids such as ALC-0315, **113-O12B** has been shown to enhance mRNA expression in lymph nodes while reducing off-target expression in the liver following subcutaneous administration.[1]

These application notes offer a comprehensive protocol for the formulation of **113-O12B** LNPs using microfluidic mixing, a reproducible and scalable method for generating uniform nanoparticles.[2][3] Detailed methodologies for the characterization of key physicochemical properties, including particle size, polydispersity index (PDI), and mRNA encapsulation efficiency, are also provided.

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Materials and Reagents

Material/Reagent	Recommended Supplier	Purity/Grade
113-O12B	Commercially Available	≥98%
1,2-distearoyl-sn-glycero-3-phosphocholine (DSPC)	Commercially Available	>99%
Cholesterol	Commercially Available	>99%
1,2-dimyristoyl-rac-glycero-3-methoxy(polyethylene glycol)-2000 (DMG-PEG 2000)	Commercially Available	>99%
Messenger RNA (mRNA)	Synthesized or Commercial	High Purity
Ethanol	Commercially Available	200 Proof, ACS Grade
Citrate Buffer (10 mM, pH 4.0)	Commercially Available	Molecular Biology Grade
Phosphate-Buffered Saline (PBS), pH 7.4	Commercially Available	Molecular Biology Grade
Quant-iT RiboGreen RNA Assay Kit	Commercially Available	N/A

Experimental Protocols

I. Preparation of Stock Solutions

1. Lipid Stock Solutions (in Ethanol):

- Prepare individual stock solutions of **113-O12B**, DSPC, Cholesterol, and DMG-PEG 2000 in 200-proof ethanol. A common concentration for these stock solutions is 10 mg/mL.[4]
- Gentle heating (up to 60°C) may be necessary to ensure complete dissolution of the lipids, particularly cholesterol.[2][5]
- From the individual stock solutions, prepare a mixed lipid stock solution in ethanol containing a molar ratio of 50:10:38.5:1.5 (**113-O12B**:DSPC:Cholesterol:DMG-PEG 2000).[1]

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2. mRNA Stock Solution (in Aqueous Buffer):

- Dissolve the mRNA in a 10 mM citrate buffer at pH 4.0. The acidic pH is crucial for the protonation of the ionizable lipid **113-O12B**, facilitating its electrostatic interaction with the negatively charged mRNA backbone.[2]
- A typical starting concentration for the mRNA stock solution is in the range of 0.1-1 mg/mL. [2]

II. 113-O12B LNP Formulation using Microfluidics

This protocol utilizes a microfluidic mixing system to ensure rapid and controlled self-assembly of the LNPs.

1. System Setup:

- Prime the microfluidic mixing device (e.g., NanoAssemblr®) with ethanol and the 10 mM citrate buffer (pH 4.0) according to the manufacturer's instructions.

2. Microfluidic Mixing:

- Load the mixed lipid stock solution (in ethanol) into one syringe and the mRNA stock solution (in citrate buffer) into another syringe.
- Set the following parameters on the microfluidic system:
  - Total Flow Rate (TFR): 12 mL/min[1]
  - Flow Rate Ratio (FRR) (Aqueous:Ethanol): 3:1[1]
- Initiate the mixing process. The rapid mixing of the ethanol and aqueous phases triggers a change in solvent polarity, leading to the self-assembly of the lipids around the mRNA, forming LNPs.

3. Dilution and Buffer Exchange:

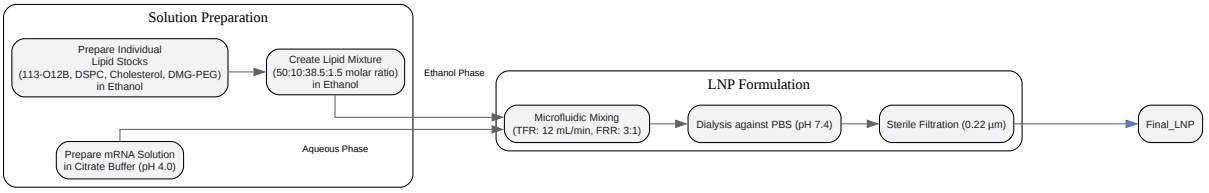
- The output from the microfluidic device is a hydro-alcoholic solution of **113-O12B** LNPs.

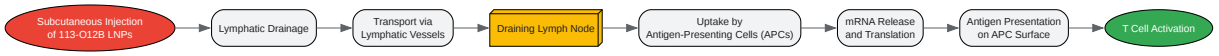
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- Immediately following formation, dialyze the LNP solution against sterile PBS (pH 7.4) using a dialysis cassette (e.g., 10 kDa MWCO) to remove ethanol and exchange the buffer to a physiological pH.[4]
- Perform dialysis overnight at 4°C with at least two changes of PBS.

4. Sterile Filtration:

- After dialysis, recover the LNP solution and sterile-filter it through a 0.22 µm syringe filter into a sterile vial.
- Store the final **113-O12B** LNP formulation at 4°C for short-term storage or at -80°C for long-term storage.





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References

- 1. Lipid nanoparticle-mediated lymph node–targeting delivery of mRNA cancer vaccine elicits robust CD8+ T cell response - PMC [pmc.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. tandfonline.com [tandfonline.com]
- 4. mRNA lipid nanoparticle formulation, characterization and evaluation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Lipid Nanoparticles - Echelon Biosciences [echelon-inc.com]

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